

An In-depth Technical Guide to the Chemical Properties of 3-Cyanopropyldiisopropylchlorosilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-Cyanopropyldiisopropylchlorosilane
Cat. No.:	B054421

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This guide provides a comprehensive overview of the chemical properties of **3-Cyanopropyldiisopropylchlorosilane**, catering to researchers, scientists, and professionals in the field of drug development. This document outlines its structural and physical characteristics, reactivity, and potential applications, with a focus on its relevance in synthetic chemistry and materials science.

Chemical Identity and Physical Properties

3-Cyanopropyldiisopropylchlorosilane, identified by the CAS number 113641-37-5, is a bifunctional organosilane molecule. It incorporates a reactive chlorosilyl group and a polar cyanopropyl tail, making it a versatile reagent in chemical synthesis. While specific experimental data for this compound is not readily available in public literature, its properties can be estimated based on structurally similar compounds.

Table 1: Physicochemical Properties of **3-Cyanopropyldiisopropylchlorosilane** and Related Compounds

Property	3-Cyanopropyldiisopropylchlorosilane	Diisopropylchlorosilane (Analogue)	(3-Cyanopropyl)dimethylchlorosilane (Analogue)
CAS Number	113641-37-5	2227-29-4	18156-15-5
Molecular Formula	C ₁₀ H ₂₀ ClNSi	C ₆ H ₁₅ ClSi	C ₆ H ₁₂ ClNSi
Molecular Weight	217.81 g/mol	150.73 g/mol	161.70 g/mol
Boiling Point	Not available	150-153 °C	230-235 °C
Density	Not available	0.872 g/mL	0.990 g/mL at 20 °C
Refractive Index	Not available	n ²⁰ /D 1.429	n ²⁰ /D 1.446

Synthesis

The primary route for the synthesis of **3-Cyanopropyldiisopropylchlorosilane** is through the hydrosilylation of allyl cyanide with diisopropylchlorosilane. This reaction is typically catalyzed by a platinum-based catalyst, such as Speier's catalyst (H₂PtCl₆) or Karstedt's catalyst.

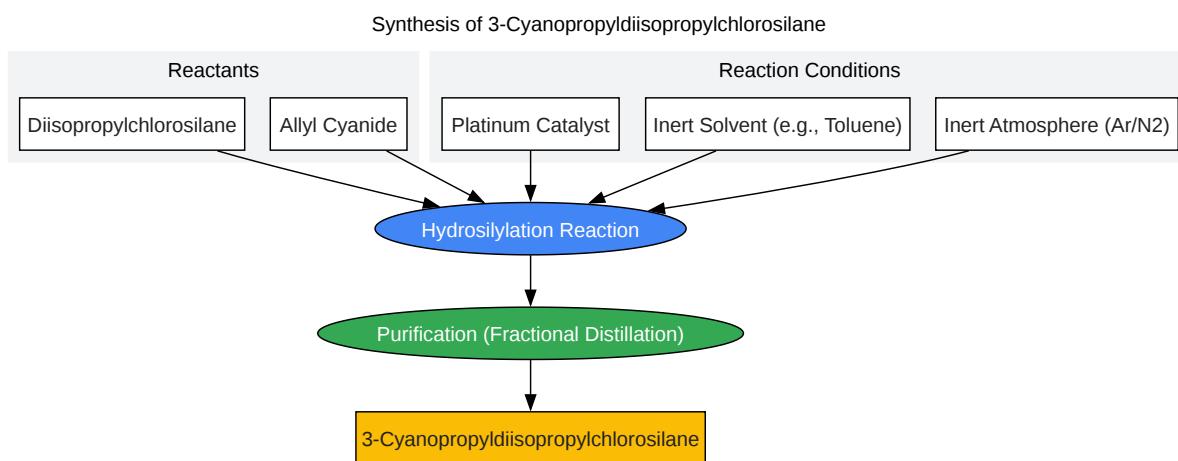
Proposed Experimental Protocol: Hydrosilylation of Allyl Cyanide

Materials:

- Diisopropylchlorosilane
- Allyl cyanide
- Platinum catalyst (e.g., Karstedt's catalyst)
- Anhydrous toluene (or other suitable inert solvent)
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- A reaction vessel is charged with anhydrous toluene and the platinum catalyst under an inert atmosphere.
- Diisopropylchlorosilane is added to the reaction mixture.
- Allyl cyanide is then added dropwise to the stirred solution at a controlled temperature. The reaction is often exothermic.
- The reaction mixture is stirred at a specified temperature (e.g., 60-80 °C) for a period determined by reaction monitoring (e.g., by GC-MS or NMR).
- Upon completion, the solvent and any unreacted starting materials are removed under reduced pressure.
- The crude product is then purified by fractional distillation under reduced pressure to yield **3-Cyanopropyldiisopropylchlorosilane**.



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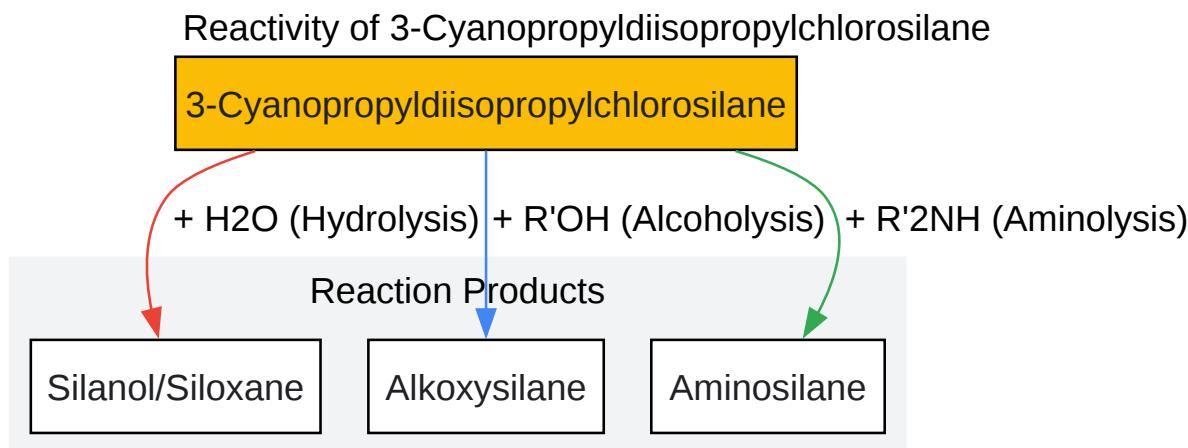
A flowchart illustrating the synthesis of **3-Cyanopropyldiisopropylchlorosilane**.

Reactivity

The reactivity of **3-Cyanopropyldiisopropylchlorosilane** is dominated by the chlorosilyl group, which is susceptible to nucleophilic substitution.

- **Hydrolysis:** In the presence of water, the Si-Cl bond is readily hydrolyzed to form the corresponding silanol, which can then undergo self-condensation to form siloxanes.
- **Alcoholysis:** Reaction with alcohols in the presence of a base (e.g., a tertiary amine) yields the corresponding alkoxy silanes.
- **Aminolysis:** Reaction with primary or secondary amines results in the formation of aminosilanes.

The bulky isopropyl groups on the silicon atom provide some steric hindrance, which can modulate the reactivity of the chlorosilyl group compared to less substituted chlorosilanes.



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A diagram showing the primary reactions of **3-Cyanopropyldiisopropylchlorosilane**.

Potential Applications in Drug Development

While direct applications of **3-Cyanopropyldiisopropylchlorosilane** in drug development are not extensively documented, its chemical properties suggest several potential uses, primarily in

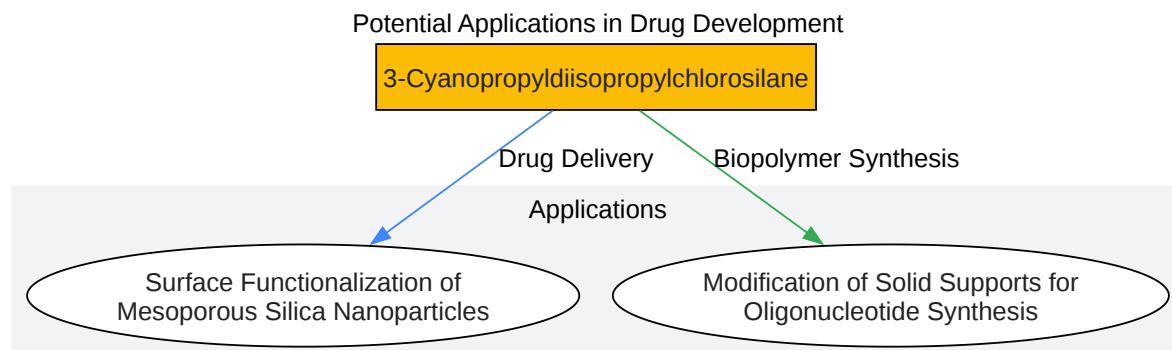
the functionalization of materials.

Surface Modification of Drug Delivery Systems

The cyanopropyl group can be used to modify the surface of drug delivery vehicles, such as mesoporous silica nanoparticles (MSNs).^{[1][2][3]} This functionalization can influence the loading and release kinetics of therapeutic agents. The nitrile group can also serve as a synthetic handle for further chemical modifications.

Solid-Phase Synthesis

Chlorosilanes are used to functionalize solid supports for oligonucleotide synthesis. While there is no direct evidence for the use of **3-Cyanopropyldiisopropylchlorosilane** in this context, cyanopropyl-functionalized supports are known. The bulky diisopropylsilyl group could potentially offer unique steric and electronic properties to the solid support.



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Potential applications of **3-Cyanopropyldiisopropylchlorosilane** in the pharmaceutical field.

Analytical Characterization

The structure and purity of **3-Cyanopropyldiisopropylchlorosilane** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{29}Si NMR would provide detailed structural information.
- Infrared (IR) Spectroscopy: A characteristic peak for the nitrile ($\text{C}\equiv\text{N}$) stretching vibration would be expected around 2240 cm^{-1} .
- Mass Spectrometry (MS): Would be used to confirm the molecular weight and fragmentation pattern.

Safety and Handling

3-Cyanopropyldiisopropylchlorosilane is a corrosive substance that causes severe skin burns and eye damage. It is also moisture-sensitive and will react with water to release hydrogen chloride gas. Therefore, it should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. It should be stored under an inert atmosphere.

Conclusion

3-Cyanopropyldiisopropylchlorosilane is a valuable bifunctional reagent with potential applications in materials science and as a tool for researchers in drug development. Its utility stems from the ability to introduce a cyanopropyl functionality onto various substrates through its reactive chlorosilyl group. While specific data for this compound is limited, this guide provides a framework for its synthesis, reactivity, and potential applications based on the established chemistry of related organosilanes. Further research into the specific properties and applications of this compound is warranted.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 3-Cyanopropyldiisopropylchlorosilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054421#3-cyanopropyldiisopropylchlorosilane-chemical-properties]

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